An In-depth Technical Guide to 4-(Methylthio)pyridine: Properties, Structure, and Applications

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Compound of Interest

Compound Name:	*4-(Methylthio)pyridine*
CAS No.:	*22581-72-2*
Cat. No.:	*B1329834*

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Abstract

4-(Methylthio)pyridine is a versatile heterocyclic building block that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique electronic properties, stemming from the interplay between the electron-withdrawing pyridine ring and the sulfur-containing substituent, impart a rich and nuanced reactivity profile. This guide provides a comprehensive overview of the core chemical and physical properties of **4-(Methylthio)pyridine**, its molecular and electronic structure, established synthetic routes, and key reactivity patterns. Furthermore, we delve into its burgeoning applications, with a particular focus on its role as a scaffold in the design of targeted therapeutics. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical insights into the utility of this important molecule.

Physicochemical Properties

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A thorough understanding of the physicochemical properties of a molecule is fundamental to its application in any chemical synthesis or biological study. **4-(Methylthio)pyridine** is a colorless to light yellow liquid at room temperature, and its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	22581-72-2	[1]
Molecular Formula	C_6H_7NS	[1][2]
Molecular Weight	125.19 g/mol	[1][2]
Boiling Point	94-95 °C at 12 mmHg	[1]
pKa (of conjugate acid)	4.8	[1]
Appearance	Colorless to light yellow liquid	
Solubility	Soluble in most organic solvents.	

Molecular and Electronic Structure

The structure of **4-(Methylthio)pyridine** features a pyridine ring substituted at the 4-position with a methylthio (-SCH_3) group. This substitution pattern significantly influences the electronic distribution within the aromatic ring.

The nitrogen atom in the pyridine ring is electron-withdrawing, which generally deactivates the ring towards electrophilic aromatic substitution. However, the sulfur atom of the methylthio group possesses lone pairs of electrons that can be donated into the ring through resonance, partially offsetting the deactivating effect of the nitrogen. This resonance donation primarily increases electron density at the ortho (2- and 6-) and para (4-) positions relative to the substituent.

Figure 1: Chemical structure of **4-(Methylthio)pyridine**.

Spectroscopic Characterization

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The structural features of **4-(Methylthio)pyridine** are readily confirmed by standard spectroscopic techniques.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum typically shows a singlet for the methyl protons around δ 2.5 ppm. The aromatic region displays two distinct signals corresponding to the protons at the 2,6- and 3,5-positions of the pyridine ring. The protons at the 3 and 5 positions (ortho to the methylthio group) are expected to appear at a slightly higher field (lower ppm) compared to the protons at the 2 and 6 positions (meta to the methylthio group) due to the electron-donating resonance effect of the sulfur.

- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will exhibit four signals in the aromatic region and one in the aliphatic region. The carbon atom attached to the sulfur (C4) is significantly shielded. A published spectrum shows the following assignments: C2/6 at δ 149.5 ppm, C3/5 at δ 121.2 ppm, C4 at δ 148.9 ppm, and the methyl carbon at δ 14.8 ppm. [1]

- FTIR Spectroscopy: The infrared spectrum of **4-(Methylthio)pyridine** will display characteristic C-H stretching vibrations for the aromatic ring and the methyl group, as well as C=C and C=N stretching vibrations within the pyridine ring. Aromatic C-H stretching bands are typically observed in the 3100-3000 cm^{-1} region. The C=C and C=N ring stretching vibrations usually appear in the 1600-1400 cm^{-1} range.[2][3]

Synthesis and Reactivity

Synthesis

A common and efficient method for the synthesis of **4-(Methylthio)pyridine** is the nucleophilic aromatic substitution (SNAr) reaction of 4-chloropyridine with sodium thiomethoxide. The electron-withdrawing nature of the pyridine nitrogen activates the 4-position towards nucleophilic attack, facilitating the displacement of the chloride leaving group.

Figure 2: Synthetic route to **4-(Methylthio)pyridine**.

Experimental Protocol: Synthesis of **4-(Methylthio)pyridine**

- Materials:
  - 4-Chloropyridine hydrochloride

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- Sodium thiomethoxide
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate

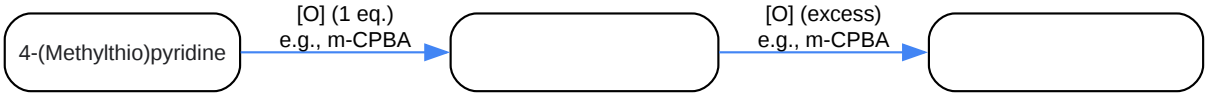
- Procedure:
  - To a solution of 4-chloropyridine hydrochloride in a minimal amount of water, add saturated aqueous sodium bicarbonate until the solution is basic. Extract the free 4-chloropyridine with diethyl ether. Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain 4-chloropyridine.
  - Dissolve the 4-chloropyridine in anhydrous DMF under an inert atmosphere (e.g., nitrogen or argon).
  - Add sodium thiomethoxide portion-wise to the solution at room temperature.
  - Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC).
  - Upon completion, pour the reaction mixture into water and extract with diethyl ether.
  - Wash the combined organic layers with water and then brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by vacuum distillation to afford **4-(Methylthio)pyridine** as a colorless to light yellow liquid.

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Reactivity

The reactivity of **4-(Methylthio)pyridine** is characterized by the interplay of the pyridine ring and the methylthio group.

- Reactions at the Pyridine Nitrogen: The lone pair of electrons on the pyridine nitrogen makes it basic and nucleophilic. It readily reacts with electrophiles such as alkyl halides to form quaternary pyridinium salts and with acids to form the corresponding pyridinium salts.
- Electrophilic Aromatic Substitution: The pyridine ring is generally deactivated towards electrophilic aromatic substitution. However, substitution, when forced under harsh conditions, is directed to the 3- and 5-positions.
- Oxidation of the Sulfur Atom: The sulfur atom of the methylthio group is susceptible to oxidation. Treatment with one equivalent of an oxidizing agent, such as meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide, selectively yields the corresponding 4-(methylsulfinyl)pyridine (sulfoxide). The use of excess oxidizing agent or stronger conditions leads to the formation of 4-(methylsulfonyl)pyridine (sulfone).[4] These oxidized derivatives are of significant interest in medicinal chemistry as they can act as hydrogen bond acceptors and modulate the electronic properties of the molecule.



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Figure 3: Oxidation of the methylthio group.

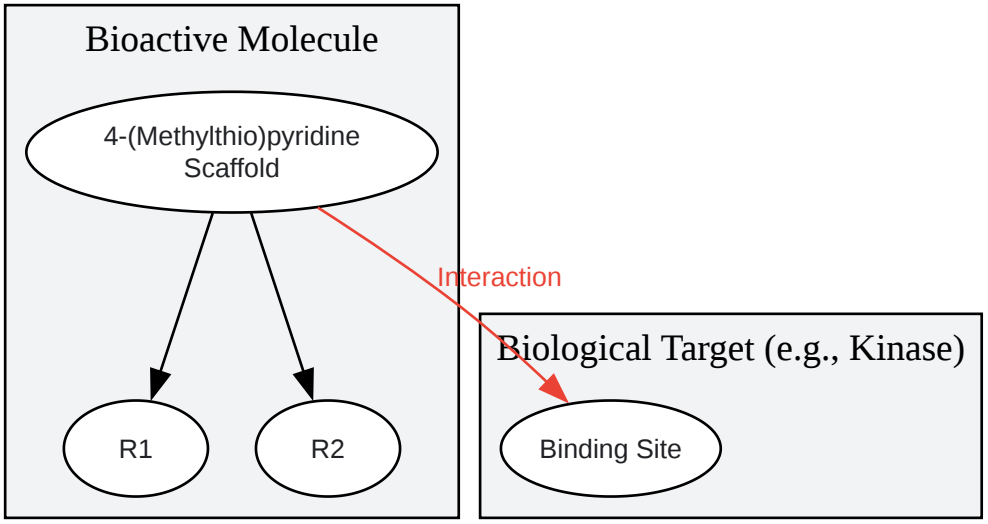
Applications in Drug Discovery and Materials Science

The pyridine scaffold is a privileged structure in medicinal chemistry, appearing in a vast number of approved drugs.[5] The **4-(methylthio)pyridine** moiety and its oxidized derivatives offer a unique combination of properties that make them attractive for drug design.

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- Kinase Inhibitors: Many kinase inhibitors incorporate a pyridine or related heterocyclic core to interact with the hinge region of the ATP-binding site of the kinase. The **4-(methylthio)pyridine** scaffold can serve as a versatile platform for the development of such inhibitors. The methylthio group and its oxidized congeners (sulfoxide and sulfone) can be used to fine-tune solubility, metabolic stability, and target engagement. Several derivatives of pyrazolopyridines, which can be synthesized from precursors related to **4-(methylthio)pyridine**, have shown potent anti-cancer activity by targeting key signaling pathways.[6]

- Other Therapeutic Areas: The electronic and steric properties of the **4-(methylthio)pyridine** unit can be leveraged to design molecules targeting a wide range of biological targets, including G-protein coupled receptors (GPCRs) and enzymes.



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Figure 4: **4-(Methylthio)pyridine** as a pharmacophoric element.

- Materials Science: The sulfur atom in **4-(Methylthio)pyridine** can coordinate to metal centers, making it a useful ligand in coordination chemistry and for the synthesis of functional materials.

Conclusion and Future Outlook

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4-(Methylthio)pyridine is a readily accessible and highly versatile chemical entity with a rich reactivity profile. Its unique structural and electronic features make it an attractive building block for the synthesis of a diverse range of functional molecules. The demonstrated utility of the pyridine scaffold in drug discovery, coupled with the tunable properties of the methylthio group and its oxidized derivatives, ensures that **4-(Methylthio)pyridine** will continue to be a molecule of significant interest to the scientific community. Future research will likely focus on the development of novel synthetic methodologies to access a wider range of substituted **4-(methylthio)pyridine**s and the exploration of their potential in new therapeutic areas and advanced materials.

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